

## KZR-504: An In-Depth Technical Guide on its Mechanism of Action

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For Researchers, Scientists, and Drug Development Professionals

## **Executive Summary**

**KZR-504** is a potent and highly selective covalent inhibitor of the low molecular mass polypeptide 2 (LMP2), also known as the β1i subunit, of the immunoproteasome. The immunoproteasome is a specialized form of the proteasome predominantly expressed in hematopoietic cells and in other cells under inflammatory conditions. By selectively targeting LMP2, **KZR-504** offers a nuanced approach to immunomodulation, distinct from broader proteasome inhibitors. This document provides a comprehensive overview of the mechanism of action of **KZR-504**, supported by quantitative data, detailed experimental protocols, and visualizations of the relevant biological pathways and experimental workflows.

# Core Mechanism of Action: Selective Inhibition of the Immunoproteasome LMP2 Subunit

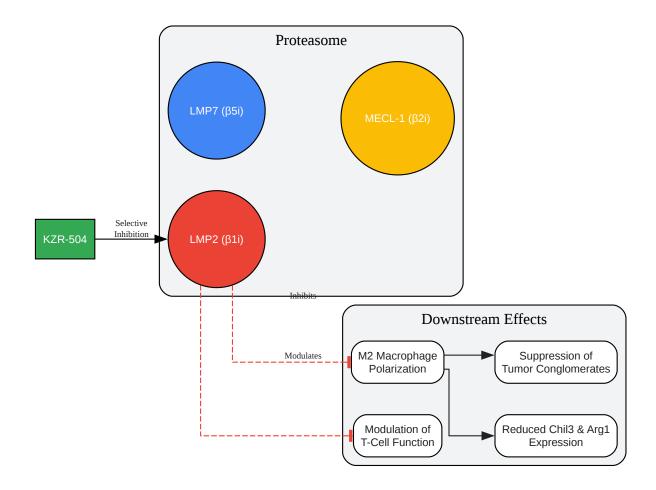
**KZR-504** is a dipeptide epoxyketone that demonstrates high selectivity for the LMP2 ( $\beta$ 1i) subunit of the immunoproteasome.[1] The epoxyketone warhead forms a covalent bond with the N-terminal threonine residue of the LMP2 active site, leading to irreversible inhibition. This selectivity is critical to its mechanism and differentiates it from pan-proteasome inhibitors like bortezomib and carfilzomib, which primarily target the  $\beta$ 5 and LMP7 subunits of both the constitutive and immunoproteasome.[1]



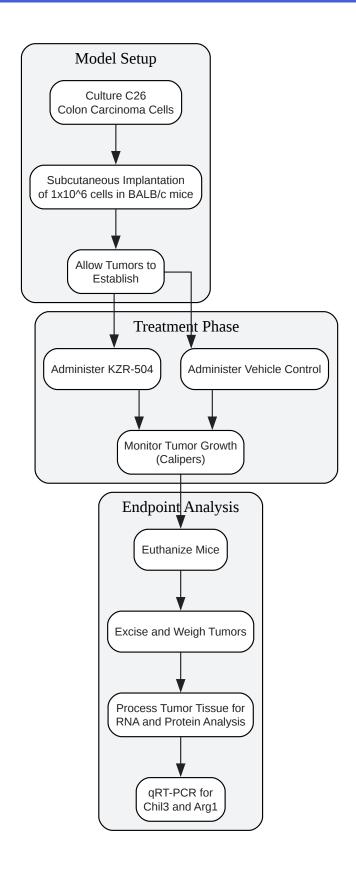
The immunoproteasome plays a key role in processing proteins for antigen presentation via the MHC class I pathway and is involved in cytokine production and T-cell differentiation and survival.[1] By specifically inhibiting the LMP2 subunit, **KZR-504** modulates these immune processes.

**Signaling Pathway of KZR-504 Action** 

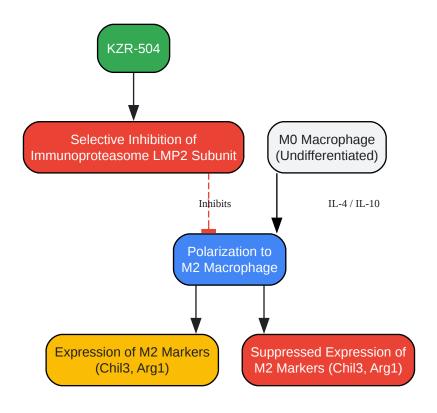












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### References

- 1. Discovery of Highly Selective Inhibitors of the Immunoproteasome Low Molecular Mass Polypeptide 2 (LMP2) Subunit PMC [pmc.ncbi.nlm.nih.gov]
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